

# An In-depth Technical Guide to 3-Cyanopropyltriethoxysilane (CAS 1067-47-6)

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## Compound of Interest

Compound Name: 3-Cyanopropyltriethoxysilane

Cat. No.: B086997

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## Introduction

**3-Cyanopropyltriethoxysilane** (CPTES), CAS 1067-47-6, is a versatile organosilane coupling agent and surface modifier. Its unique bifunctional structure, featuring a reactive triethoxysilyl group and a polar cyanopropyl group, allows it to bridge organic and inorganic materials, imparting novel properties to the materials it modifies. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a focus on technical details relevant to research and development.

## Physicochemical Properties

**3-Cyanopropyltriethoxysilane** is a colorless to light straw-colored liquid with a mild odor.<sup>[1]</sup> It is soluble in common organic solvents.<sup>[2]</sup> The triethoxysilyl group is susceptible to hydrolysis, and the compound is therefore moisture-sensitive.<sup>[1][3]</sup>

Table 1: Physicochemical Properties of **3-Cyanopropyltriethoxysilane**

Property	Value	Reference(s)
CAS Number	1067-47-6	[2]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> NO <sub>3</sub> Si	[2]
Molecular Weight	231.37 g/mol	[1]
Appearance	Clear, colorless to straw liquid	[1][2]
Odor	Mild	[1]
Boiling Point	100-101 °C at 6 mmHg	[4]
Density	0.966 g/mL at 25 °C	[4]
Refractive Index (n <sup>20</sup> /D)	1.417	[4]
Flash Point	98 °C (208.4 °F) - closed cup	[4]
Solubility	Soluble in organic solvents; reacts with water.	[1][2]

Table 2: Chemical Identifiers for **3-Cyanopropyltriethoxysilane**

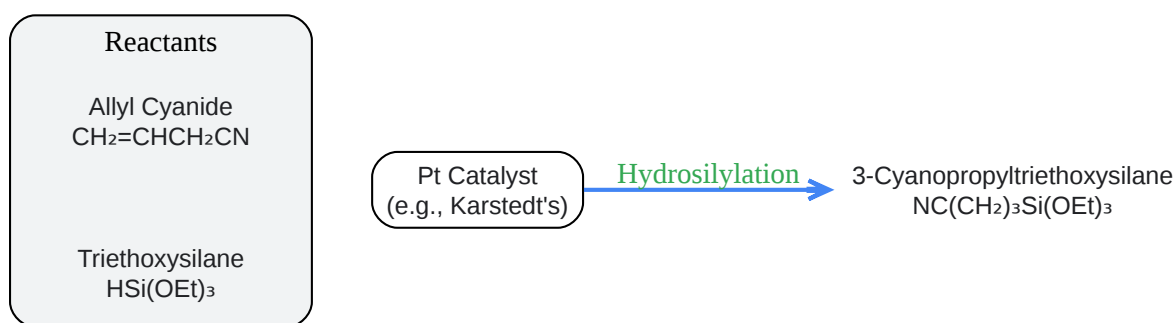
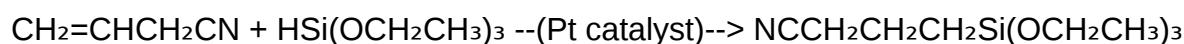
Identifier	Value	Reference(s)
IUPAC Name	4-(triethoxysilyl)butanenitrile	[1]
Synonyms	(3-Cyanopropyl)triethoxysilane, γ-Cyanopropyltriethoxysilane, 4-(Triethoxysilyl)butyronitrile	[2]
InChI	InChI=1S/C10H21NO3Si/c1-4- 12-15(13-5-2,14-6-3)10-8-7-9- 11/h4-8,10H2,1-3H3	[4]
SMILES	CCO--INVALID-LINK-- (OCC)OCC	[4]

## Synthesis

The primary industrial synthesis of **3-Cyanopropyltriethoxysilane** is achieved through the hydrosilylation of allyl cyanide with triethoxysilane. This reaction involves the addition of the Si-H bond across the carbon-carbon double bond of allyl cyanide, typically catalyzed by a platinum-based catalyst, such as Karstedt's catalyst.[5]

## Reaction Scheme

The overall reaction is as follows:



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Caption: Hydrosilylation of allyl cyanide with triethoxysilane.

## Experimental Protocol: General Procedure for Hydrosilylation

- Materials:
  - Allyl cyanide
  - Triethoxysilane
  - Karstedt's catalyst (or other suitable platinum catalyst)
  - Anhydrous toluene (or other suitable solvent)

- Inert gas (Nitrogen or Argon)
- Procedure:
  - A reaction flask equipped with a magnetic stirrer, reflux condenser, dropping funnel, and an inert gas inlet is charged with triethoxysilane and a catalytic amount of Karstedt's catalyst dissolved in anhydrous toluene.
  - The reaction mixture is heated to the desired temperature (typically 60-80 °C).
  - Allyl cyanide is added dropwise from the dropping funnel to the reaction mixture under vigorous stirring. The addition rate should be controlled to maintain the reaction temperature.
  - After the addition is complete, the reaction mixture is stirred at the same temperature for several hours to ensure complete conversion. The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or  $^1\text{H}$  NMR spectroscopy by observing the disappearance of the Si-H proton signal.
  - Upon completion, the reaction mixture is cooled to room temperature.
  - The product is purified by fractional distillation under reduced pressure to remove the solvent and any unreacted starting materials.

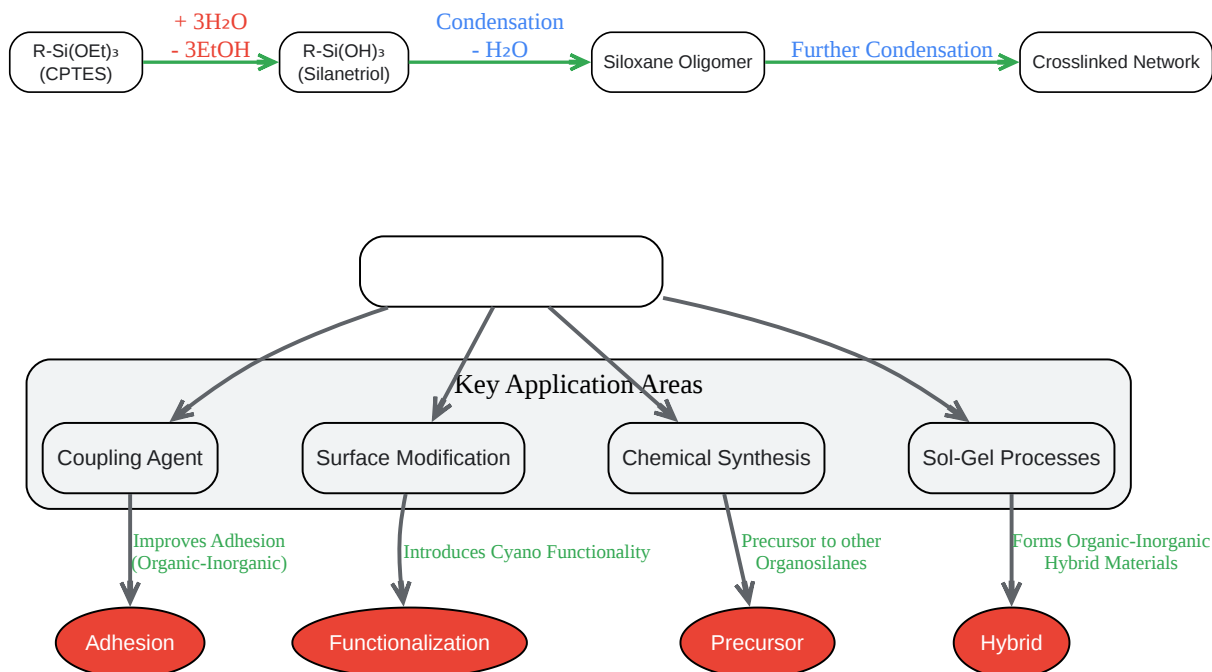
## Reactivity and Signaling Pathways

The reactivity of **3-Cyanopropyltriethoxysilane** is dominated by the two functional groups: the triethoxysilyl group and the cyanopropyl group.

## Hydrolysis and Condensation of the Triethoxysilyl Group

The triethoxysilyl group readily undergoes hydrolysis in the presence of water to form silanol groups (-Si-OH). These silanol groups are highly reactive and can condense with other silanol groups or with hydroxyl groups on the surface of inorganic substrates to form stable siloxane bonds (-Si-O-Si- or -Si-O-Substrate). This process is the basis for its use as a coupling agent

and for surface modification. The hydrolysis and condensation reactions can be catalyzed by both acids and bases.



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